

# In-Depth Technical Guide: Molecular Weight of C.I. Disperse Brown 1

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## Compound of Interest

Compound Name: Disperse Brown 1

Cat. No.: B1345095

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This technical guide provides a detailed overview of the molecular weight and related physicochemical properties of C.I. **Disperse Brown 1**. The information is compiled from various chemical databases and supplier information to ensure accuracy and relevance for research and development applications.

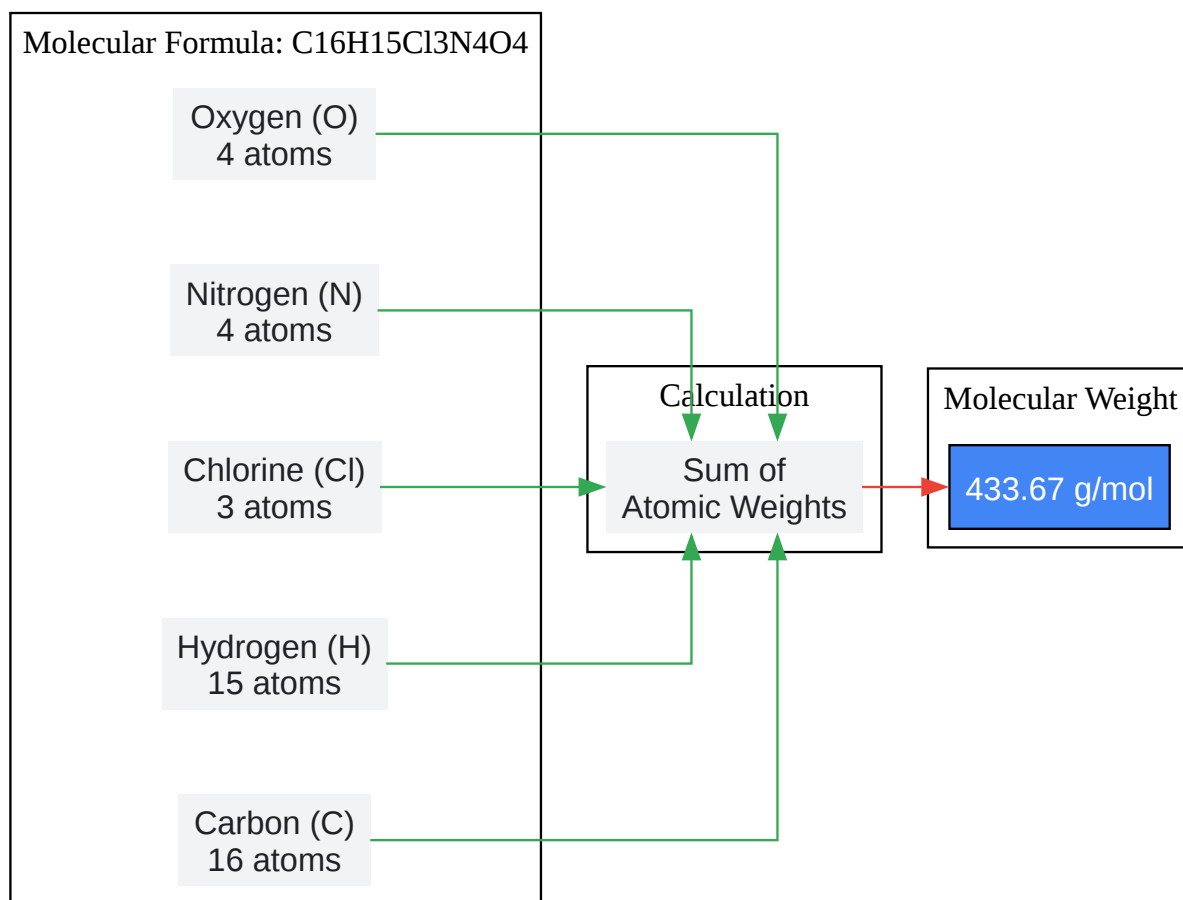
## Physicochemical Data Summary

C.I. **Disperse Brown 1** is a disperse dye characterized as an azo compound. It is primarily used in the dyeing of polyester and other synthetic fibers. For scientific purposes, understanding its precise molecular weight and formula is critical for stoichiometric calculations, analytical method development, and toxicological studies. The key quantitative data for C.I. **Disperse Brown 1** are summarized in the table below.

Parameter	Value	Reference
Chemical Name	2,2'-[[3-chloro-4-[(2,6-dichloro-4-nitrophenyl)azo]phenyl]imino]bisethanol	[1][2]
C.I. Name	Disperse Brown 1	[1][3][4]
C.I. Number	11152	
CAS Registry Number	12236-00-9, 23355-64-8	
Molecular Formula	C <sub>16</sub> H <sub>15</sub> Cl <sub>3</sub> N <sub>4</sub> O <sub>4</sub>	
Molecular Weight	433.67 g/mol	
Synonyms	Disperse Brown 3G, Disperse Brown 3RD, Disperse Brown S-3R	

## Chemical Identity and Molecular Weight

The molecular weight of a compound is a fundamental property derived from its molecular formula. The diagram below illustrates the relationship between the molecular formula and the resulting molecular weight for C.I. **Disperse Brown 1**.



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Caption: Derivation of Molecular Weight from Molecular Formula.

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## References

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